

# Tiadinil Basic Properties and Environmental Fate Data

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## Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

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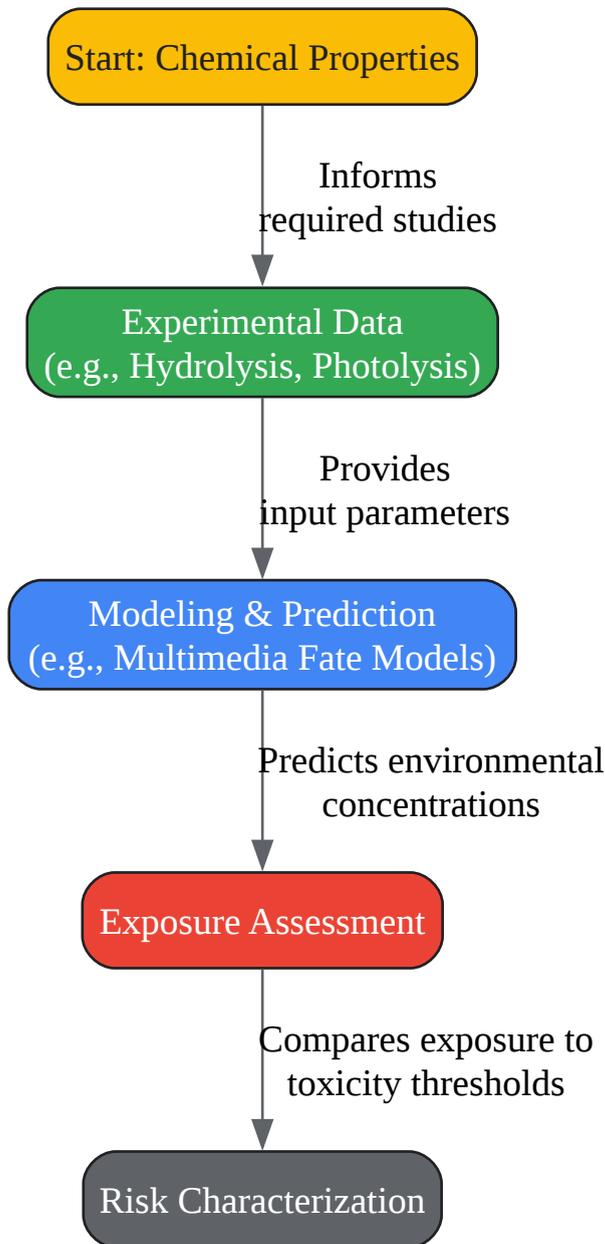
The table below summarizes the key physicochemical properties and available environmental fate data for **tiadinil**. Please note that some critical fate data are not available in the searched literature.

Property	Value	Conditions / Notes	Data Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> ClN <sub>3</sub> OS	-	[1] [2]
Molecular Mass	267.73	-	[1] [2]
Melting Point	111-113 °C	-	[1] [2]
Water Solubility	13.2 mg/L	Moderate; at 20°C and pH 7	[1]
Vapor Pressure	1.03 x 10 <sup>-3</sup> mPa	Low volatility; at 20°C	[1]
Octanol-Water Partition Coefficient (Log P)	3.68 (as Log P)	at 25°C; indicates potential for bioaccumulation	[2]
Dissociation Constant (pKa)	10.52 ± 0.70	Predicted	[2]
Soil Degradation (DT <sub>50</sub> )	Not Available	Aerobic degradation data is missing	[1]

Property	Value	Conditions / Notes	Data Source
Aqueous Photolysis DT <sub>50</sub>	Not Available	Data is missing	[1]
Aqueous Hydrolysis DT <sub>50</sub>	Not Available	Data is missing	[1]

## Conceptual Workflow for Environmental Fate Assessment

For a comprehensive risk assessment of a chemical like **tiadinil**, researchers use a tiered approach that integrates experimental data and model predictions. The following diagram outlines this conceptual workflow.



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*A conceptual workflow for environmental fate and risk assessment.*

## Guidance on Key Experimental Protocols

The U.S. EPA and scientific literature provide standardized methodologies for core environmental fate studies [3] [4]. The table below outlines the purpose and general approach for these key tests.

Study Type	Core Objective	Key Parameters & Methodological Notes
<b>Hydrolysis</b>	Determines breakdown rate in water.	Assesses effect of pH and temperature; DT <sub>50</sub> (half-life) is a key output [4].
<b>Photolysis</b>	Measures degradation by sunlight.	Conducted in water and soil; uses simulated sunlight to determine degradation rate [4].
<b>Soil Metabolism</b>	Evaluates degradation in soil.	Aerobic/anaerobic conditions; measures formation of metabolites and mineralization [4].
<b>Field Dissipation</b>	Studies decline under real-world conditions.	Measures overall loss from plant/soil; accounts for all processes (volatilization, leaching, degradation) [4].
<b>Leaching &amp; Adsorption</b>	Predicts mobility and groundwater potential.	Batch equilibrium studies determine K <sub>d</sub> (adsorption coefficient) and K <sub>oc</sub> (organic-carbon partition coefficient) [4].

## Environmental Modeling and Distribution

When experimental data are available, **Multimedia Fate and Transport Models** are used to predict a chemical's distribution and persistence in the environment (air, water, soil, sediment) [5] [6]. These models integrate chemical properties, emission data, and environmental characteristics to simulate concentration levels [3].

A primary challenge is incorporating **spatial variability**, as factors like soil organic carbon and climate significantly impact chemical fate [6]. **Spatially Resolved Models** and **Atmospheric Transport Models (ATMs)** address this, providing higher-resolution predictions for regional assessments or long-range transport potential [6].

**Tiadinil** acts as a **host plant defense inducer (elicitor)** rather than a direct fungicide [1] [7]. It activates the plant's own defense mechanisms, such as **Systemic Acquired Resistance (SAR)**, making it a valuable component in resistance management strategies [7].

## Research Recommendations

- **Prioritize Fate Experiments:** The most critical need is generating definitive data for **hydrolysis, aqueous photolysis, and soil degradation** half-lives.
- **Utilize Predictive Models:** Even with data gaps, apply existing fate models using estimated properties to identify potential exposure hotspots.
- **Investigate Metabolites:** The environmental fate and toxicity of **tiadinil**'s transformation products are unknown and should be characterized.

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**Address:** Ontario, CA 91761, United States

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